Application Notes & Protocols: N-cyclopropyl-4-ethylcyclohexan-1-amine hydrochloride

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Compound of Interest

Compound Name:	*N-cyclopropyl-4-ethylcyclohexan-1-amine hydrochloride*
CAS No.:	*1177316-81-2*
Cat. No.:	*B1371671*

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Introduction: The Imperative for Precision in Handling Amine Hydrochloride Powders

N-cyclopropyl-4-ethylcyclohexan-1-amine hydrochloride is a substituted cycloalkylamine derivative, a class of compounds frequently utilized as key intermediates in pharmaceutical synthesis.[1][2] The presence of a strained cyclopropyl ring and a basic amine center, stabilized as a hydrochloride salt, imparts specific reactivity and physicochemical properties that demand meticulous handling and storage protocols.[1] The hydrochloride salt form generally enhances solubility and stability compared to the free base; however, it also introduces a significant potential for hygroscopicity, which can compromise sample integrity, weighing accuracy, and experimental reproducibility.[3][4]

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the safe and effective handling, storage, and disposal of **N-cyclopropyl-4-ethylcyclohexan-1-amine hydrochloride** powder. The protocols herein are designed to preserve the chemical's purity and stability while ensuring the highest standards of laboratory safety.

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Section 1: Compound Profile & Physicochemical Characteristics

Understanding the fundamental properties of a chemical is the cornerstone of its safe handling. While a comprehensive, peer-reviewed safety data sheet (SDS) for this specific molecule is not publicly available, we can infer its likely characteristics based on its constituent functional groups: the cyclopropylamine moiety, the substituted cyclohexane ring, and the hydrochloride salt.

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Property	Data	Source
Chemical Name	N-cyclopropyl-4-ethylcyclohexan-1-amine hydrochloride	[5]
CAS Number	1177316-81-2	[5]
Molecular Formula	$C_{11}H_{22}ClN$	[5]
Molecular Weight	203.75 g/mol	[5]
Appearance	Assumed to be a white to off-white crystalline powder	General chemical knowledge
Hygroscopicity	High (inferred). Amine hydrochlorides are salts that readily absorb atmospheric moisture.[6][7]	[6][7]
Thermal Stability	The cyclopropyl amine moiety can be susceptible to degradation.[8] The salt form enhances stability, but should be protected from high temperatures.[9]	[8][9]
Solubility	Likely miscible with water and lower-order alcohols (e.g., methanol, ethanol).	
Incompatibilities	Strong oxidizing agents, strong acids (will displace HCl), and strong bases (will form the free amine).[10]	[10]

Section 2: Hazard Identification and Personal Protective Equipment (PPE)

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Based on analogous compounds like cyclopropylamine and other amine hydrochlorides, **N-cyclopropyl-4-ethylcyclohexan-1-amine hydrochloride** should be treated as a hazardous substance.[11][12][13]

- Primary Hazards:
  - Skin Corrosion/Irritation: Causes skin irritation and potentially severe burns upon prolonged contact.[13][14]
  - Serious Eye Damage/Irritation: Causes serious eye irritation or damage.[13][14]
  - Respiratory Irritation: Inhalation of the powder may cause respiratory tract irritation.[14][15]
  - Acute Toxicity: May be harmful if swallowed or in contact with skin.

Mandatory Personal Protective Equipment (PPE)

A rigorous PPE policy is the first line of defense against chemical exposure.[16][17]

- Eye/Face Protection: Chemical safety goggles or a face shield are mandatory.[11]
- Hand Protection: Chemically resistant nitrile gloves. Always inspect gloves for tears or punctures before use and wash hands thoroughly after handling.[18]
- Body Protection: A laboratory coat must be worn at all times. For larger quantities, a chemical-resistant apron is recommended.[19]
- Respiratory Protection: All handling of the powder that may generate dust must be performed in a certified chemical fume hood to prevent inhalation.[16][19]

Section 3: Long-Term Storage Protocols

The primary objectives for storing this compound are to prevent moisture uptake (hydrolysis/degradation) and oxidation.[6][20] Amines, even as salts, can be sensitive to air and light over long periods.[20]

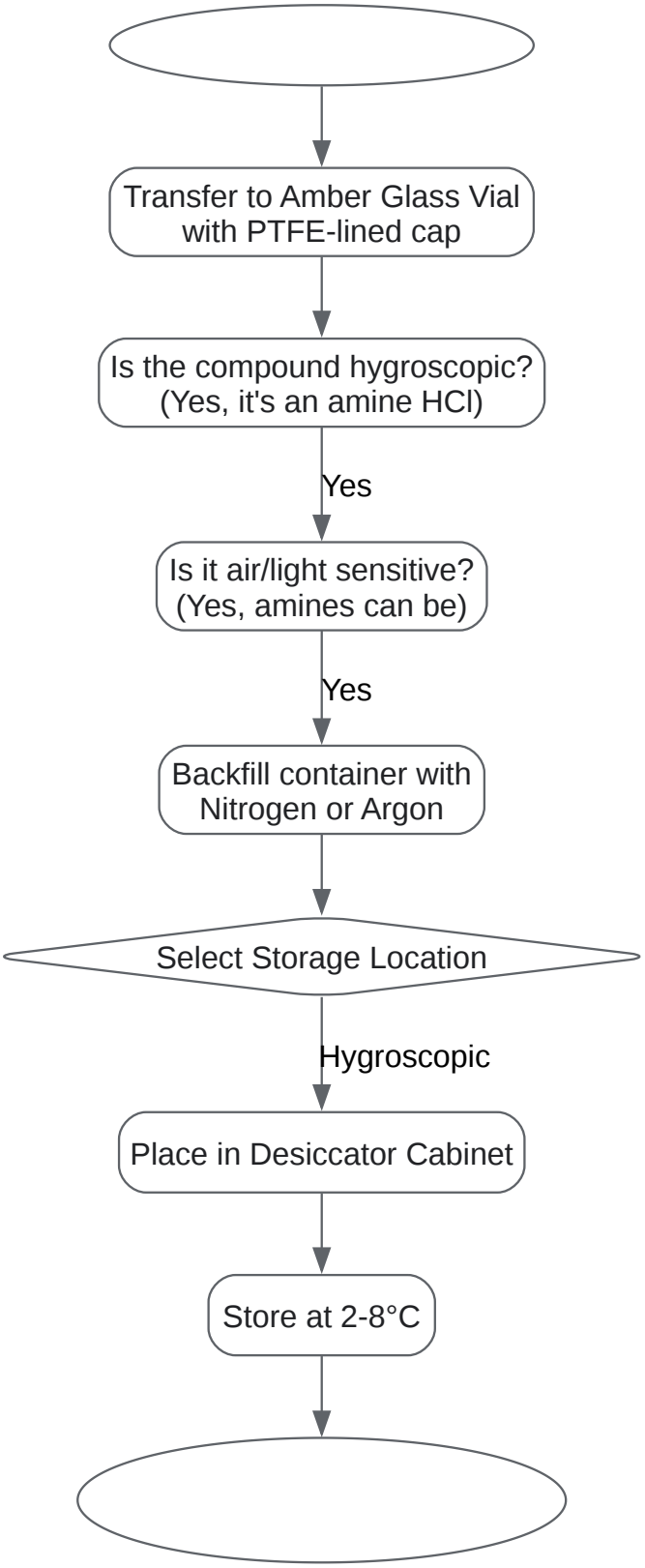
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Parameter	Recommended Condition	Rationale
Temperature	2-8°C or below	Reduces the rate of potential degradation pathways.[20]
Atmosphere	Dry, Inert (Nitrogen or Argon)	Minimizes exposure to atmospheric moisture and oxygen, which are primary drivers of degradation for amine compounds.[6][20]
Humidity	As low as possible	The hydrochloride salt is hygroscopic; moisture absorption can lead to caking and chemical degradation.[3][6]
Light	Protect from light	Store in an amber glass vial to prevent potential photodegradation.[20][21]
Container	Tightly sealed glass vial with a PTFE-lined cap.	Ensures an airtight seal to protect from the atmosphere.[6][10]

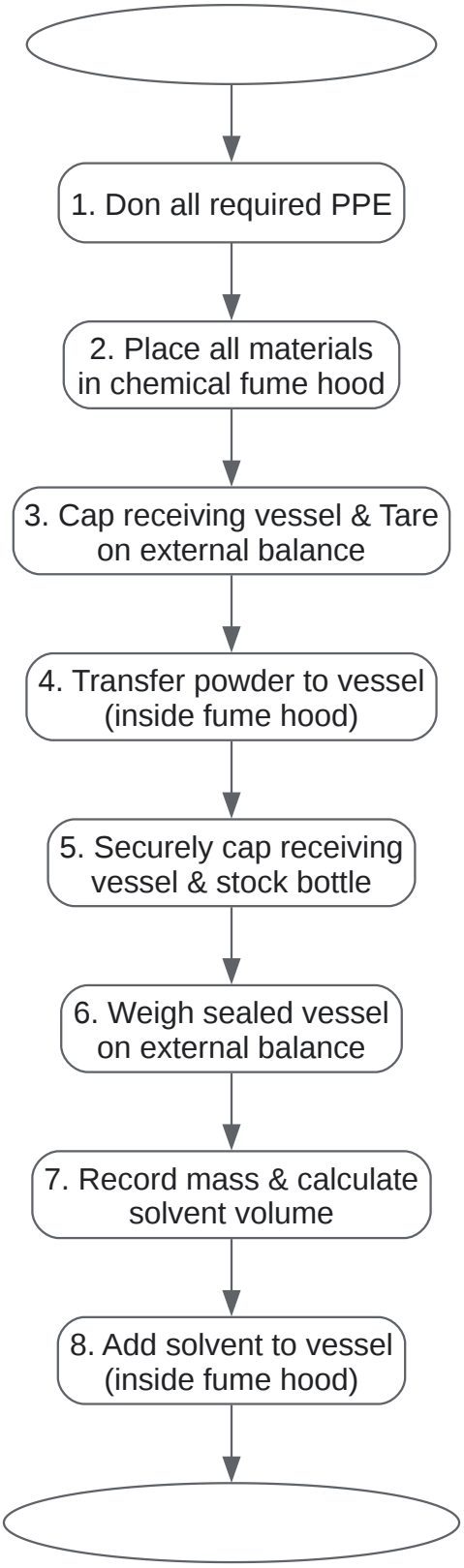
Causality Behind Storage Choices: The hydrochloride salt form is chosen to stabilize the reactive free amine. However, this salt can readily absorb water from the air. This absorbed water can create a microenvironment where the compound dissolves and potentially undergoes hydrolysis, especially if exposed to basic impurities or surfaces.[22] Storing in a cold, dry, inert, and dark environment collectively addresses these potential degradation pathways, ensuring the long-term integrity of the material.[21][23]

Logical Diagram: Storage Decision Workflow

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Caption: Step-by-step workflow for weighing hygroscopic powders.

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Section 5: Spill Management & Waste Disposal

Accidents can happen, and preparedness is key to mitigating risks. [17]

Spill Response

- Evacuate & Alert: Alert personnel in the immediate area and evacuate if the spill is large or if dust has become airborne.
- Contain: If safe to do so, prevent the powder from spreading. Do NOT use water to clean up, as this will dissolve the material and spread contamination.
- Cleanup: For a small spill, gently cover with an inert absorbent material (e.g., diatomite, universal binders). [18]Carefully sweep the material into a designated waste container. Avoid generating dust. [19]4. Decontaminate: Wipe the spill area with a suitable solvent (e.g., alcohol), followed by soap and water. All cleaning materials must be disposed of as hazardous waste.

Waste Disposal

N-cyclopropyl-4-ethylcyclohexan-1-amine hydrochloride and any materials contaminated with it must be disposed of as hazardous chemical waste. [24]

- Segregation: Keep this waste stream separate from other chemical wastes to prevent hazardous reactions. [19][25]2. Containerization: Collect solid waste in a clearly labeled, sealed, and compatible waste container. [19]3. Labeling: The waste container must be labeled "Hazardous Waste" with the full chemical name: "**N-cyclopropyl-4-ethylcyclohexan-1-amine hydrochloride**". [19]4. Disposal: Arrange for pickup and disposal by your institution's certified Environmental Health and Safety (EHS) department or a licensed professional waste disposal service. [24]Do not dispose of this chemical down the drain.

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